

# In-depth Technical Guide: Physicochemical Properties of 1-Bromocyclopentane-1-carboxylic acid

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## Compound of Interest

Compound Name: 1-Bromocyclopentane-1-carboxylic acid

Cat. No.: B1282460

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **1-Bromocyclopentane-1-carboxylic acid**, a key reagent and building block in organic synthesis and drug discovery.

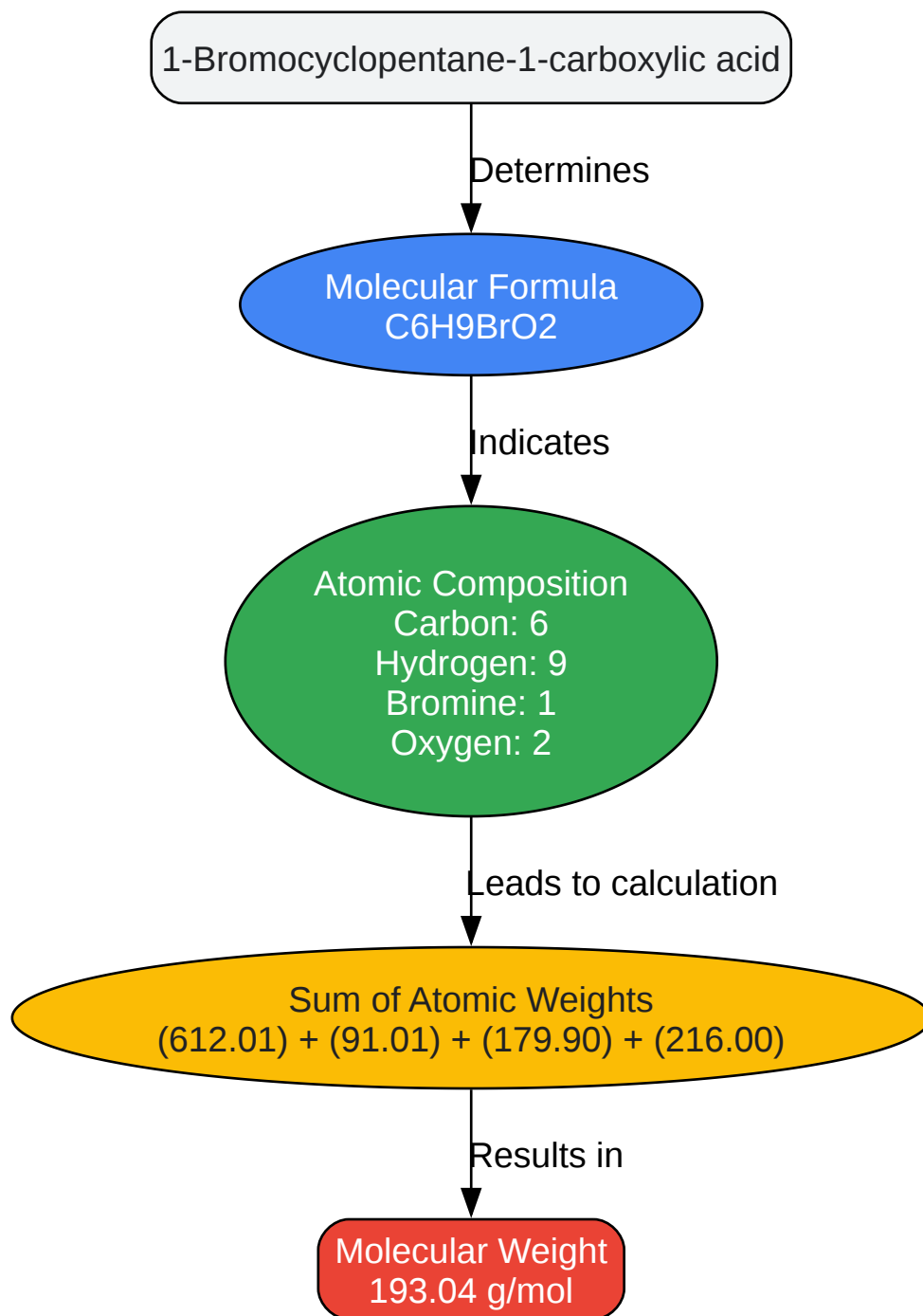
## Molecular Properties

The fundamental molecular characteristics of **1-Bromocyclopentane-1-carboxylic acid** are summarized below. These data are critical for reaction stoichiometry, analytical characterization, and formulation development.

| Property          | Value                                    |
|-------------------|--|
| Molecular Formula | C6H9BrO2[1][2][3][4][5]                  |
| Molecular Weight  | 193.04 g/mol [1][2][4][5]                |
| IUPAC Name        | 1-bromocyclopentane-1-carboxylic acid[4] |
| CAS Number        | 56447-24-6[1][2]                         |
| SMILES            | OC(=O)C1(Br)CCCC1[2]                     |

## Logical Relationship: From Structure to Molecular Weight

The molecular weight of a compound is a direct function of its atomic composition, as defined by its molecular formula. The following diagram illustrates the logical flow from the compound's name to its calculated molecular weight.



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Caption: Logical workflow from chemical name to molecular weight.

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## References

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- 4. 1-bromocyclopentane-1-carboxylic acid 97% | CAS: 56447-24-6 | AChemBlock [achemblock.com]
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